

# Lancilactone A non-cytotoxic profile verification

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## Compound Focus: Lancilactone A

CAS No.: 218915-15-2

Cat. No.: S532419

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## Non-Cytotoxic Profile of Lancilactone C

The table below summarizes the key information available for Lancilactone C, a related triterpenoid.

Compound Name	Reported Non-Cytotoxic Profile	Biological Activity	Source and Context
Lancilactone C	Inhibits HIV replication in H9 lymphocytes with <b>no cytotoxicity</b> [1] [2] [3].	Anti-HIV activity; non-cytotoxicity to mammals makes it an ideal candidate for treating AIDS [4] [2].	Research from Kyoto University; total synthesis and structure revision study [4] [1].

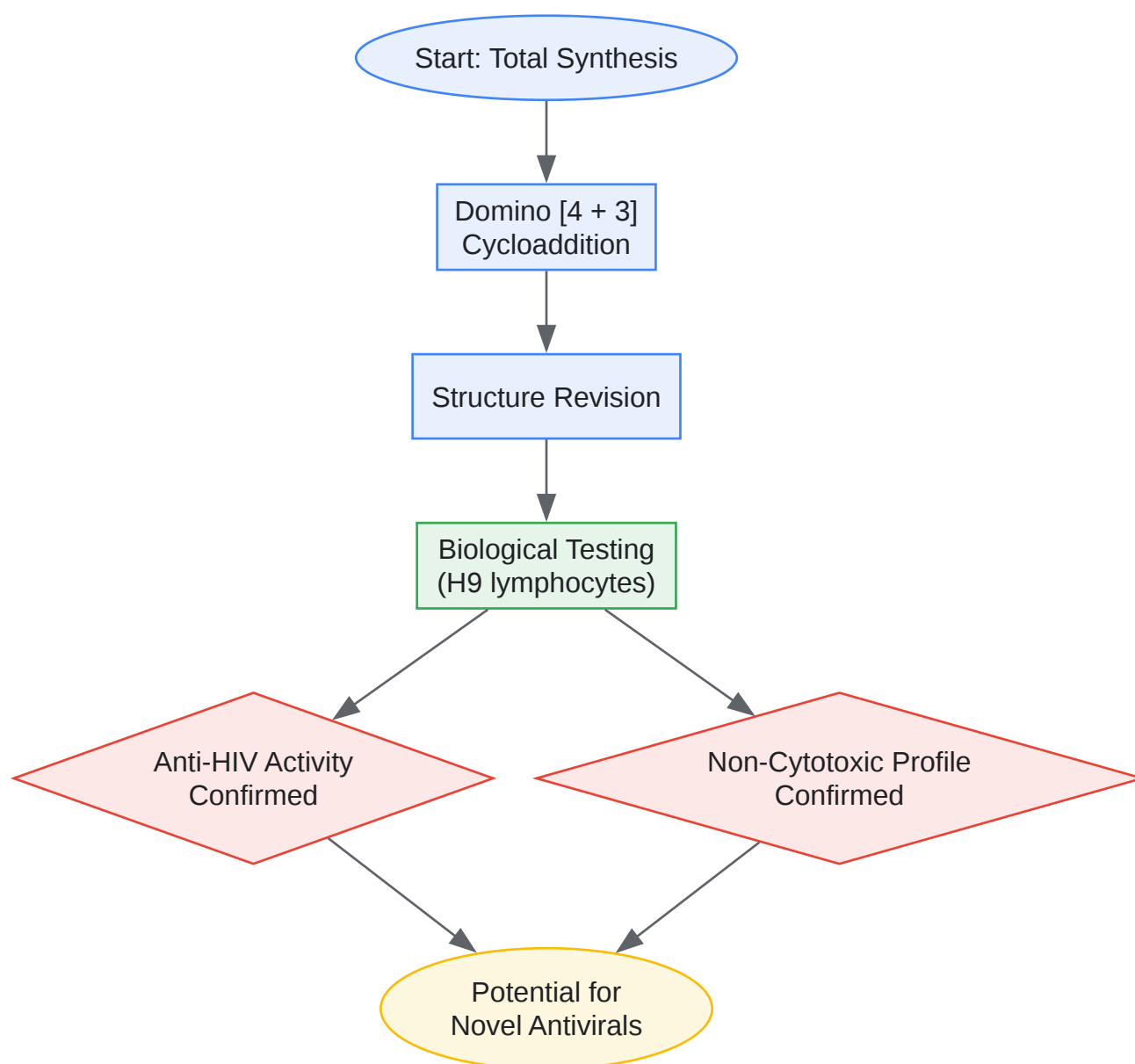
## Experimental Protocol for Anti-HIV Activity

The primary methodology cited for establishing the anti-HIV and non-cytotoxic activity of Lancilactone C comes from the foundational research conducted by Kyoto University. The specific experimental details are embedded in their total synthesis work.

- Cell-based Assay:** The bioactivity of Lancilactone C was evaluated using an **HIV replication inhibition assay in H9 lymphocytes** (a type of human T-cell line) [1]. The compound demonstrated the ability to inhibit the virus without killing the human cells, establishing its non-cytotoxicity in this model system [1] [3].

- **Key Synthetic Chemistry:** The research team achieved the total synthesis of Lancilactone C through a novel **domino [4 + 3] cycloaddition reaction**. This process involved a sequence of **oxidation, a Diels-Alder reaction, elimination, and electrocyclization** to construct its unique seven-membered ring structure [1]. This synthetic approach was crucial for confirming the compound's true structure and enabling further biological study [4].

The following diagram illustrates the logical workflow from synthesis to establishing the biological profile of Lancilactone C, based on the research from Kyoto University.



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## References

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2. Scientists discover a way to produce true structure of... [news-medical.net]
3. Rare But Natural HIV Replication Inhibitor... | Technology Networks [technologynetworks.com]
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